

The Discovery and Development of Dimethirimol: A Historical and Technical Overview

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Compound of Interest		
Compound Name:	Dimethirimol	
Cat. No.:	B1530832	Get Quote

Introduction

Dimethirimol, a pioneering systemic fungicide, emerged from the intensive research and development efforts in agrochemicals during the 1960s. Developed by Imperial Chemical Industries (ICI), this compound represented a significant advancement in the control of powdery mildew diseases, particularly in cucurbits. As a member of the hydroxypyrimidine class of fungicides, **Dimethirimol**'s targeted mode of action and systemic properties set it apart from the broad-spectrum contact fungicides that were prevalent at the time. This document provides an in-depth technical guide on the historical development, discovery, and mechanism of action of **Dimethirimol**, tailored for researchers, scientists, and drug development professionals.

Historical Context and Discovery

The mid-20th century saw a concerted effort to develop novel, systemic fungicides that could be absorbed and translocated within a plant, offering protection to new growth. It was within this scientific landscape that ICI's Plant Protection Division embarked on a program to synthesize and screen new chemical entities for fungicidal activity. This research led to the discovery of the fungicidal properties of the hydroxypyrimidine chemical class.

Dimethirimol (5-n-butyl-2-dimethylamino-4-hydroxy-6-methylpyrimidine) was one of the key compounds to emerge from this program in the late 1960s. Its discovery was a result of



systematic screening against a range of plant pathogens, where it demonstrated exceptional efficacy against powdery mildew caused by fungi such as Sphaerotheca fuliginea.

Physicochemical and Biological Properties

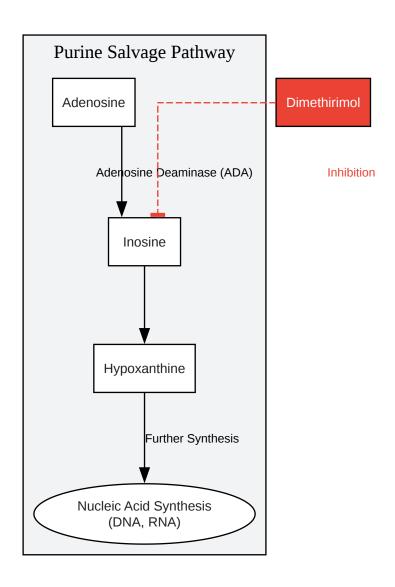
While specific quantitative data from the original 1960s studies are not readily available in digitized records, the key characteristics of **Dimethirimol** are summarized below based on historical accounts and later research.

Property	Description	
Chemical Name	5-n-butyl-2-dimethylamino-4-hydroxy-6- methylpyrimidine	
Chemical Class	Hydroxypyrimidine	
Molecular Formula	C11H19N3O	
Mode of Action	Inhibition of adenosine deaminase, disrupting nucleic acid synthesis	
Target Pathogens	Primarily effective against powdery mildews, such as Sphaerotheca fuliginea and Erysiphe cichoracearum	
Primary Application	Systemic fungicide for the control of powdery mildew on cucurbits (e.g., cucumbers, melons)	
Uptake and Translocation	Readily absorbed by plant roots and translocated through the xylem to the leaves and other aerial parts	
Selectivity	Exhibits a high degree of selectivity, with minimal phytotoxicity to the host plant at effective doses	

Mechanism of Action: Inhibition of Adenosine Deaminase



Dimethirimol's fungicidal activity stems from its specific inhibition of the enzyme adenosine deaminase (ADA). This enzyme plays a crucial role in the purine salvage pathway, catalyzing the deamination of adenosine to inosine. By inhibiting ADA, **Dimethirimol** disrupts the normal metabolism of purines, leading to an accumulation of adenosine and a deficiency of other essential purine nucleotides required for nucleic acid (DNA and RNA) synthesis. This ultimately halts fungal growth and development.



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Caption: Mechanism of action of **Dimethirimol** via the inhibition of adenosine deaminase.

Generalized Experimental Protocols



While the original, detailed experimental protocols from the 1960s are not available, the following represents a generalized methodology typical for the screening and characterization of a novel fungicide like **Dimethirimol** during that era.

- 1. Primary In Vitro Fungicide Screening
- Objective: To assess the direct fungicidal or fungistatic activity of test compounds against a target pathogen.
- Methodology:
 - Prepare a series of concentrations of the test compound (e.g., **Dimethirimol**) in a suitable solvent.
 - Incorporate the compound into a molten agar medium (e.g., potato dextrose agar) to achieve the desired final concentrations.
 - Pour the agar into petri dishes and allow to solidify.
 - Inoculate the center of each plate with a mycelial plug or a spore suspension of the target fungus (e.g., Sphaerotheca fuliginea).
 - Incubate the plates under controlled conditions of temperature and light suitable for fungal growth.
 - Measure the radial growth of the fungal colony over time and compare it to a control (no compound).
 - Calculate the EC₅₀ (Effective Concentration for 50% inhibition) value.
- 2. Systemic Activity Evaluation in Planta
- Objective: To determine if the compound is absorbed and translocated within the plant to provide protection against infection.
- Methodology:
 - Grow host plants (e.g., cucumber seedlings) in a hydroponic solution or soil.

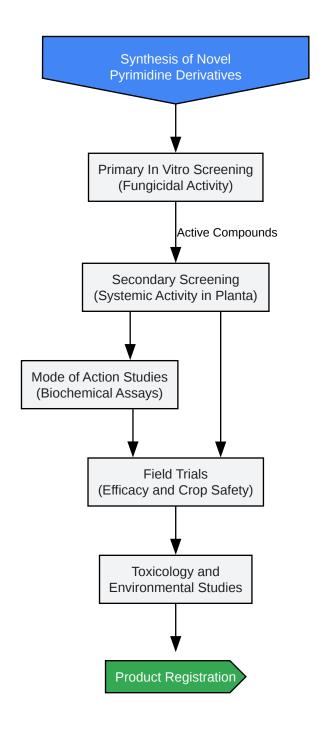


- Apply the test compound to the roots via the nutrient solution or as a soil drench.
- After a defined period to allow for uptake and translocation, inoculate the leaves with a spore suspension of the powdery mildew fungus.
- Maintain the plants in a controlled environment conducive to disease development.
- Visually assess the level of disease infection on the leaves compared to untreated control plants.
- 3. Biochemical Assay for Adenosine Deaminase Inhibition
- Objective: To confirm the specific inhibitory effect of the compound on the target enzyme.
- Methodology:
 - Prepare a crude enzyme extract containing adenosine deaminase from the target fungus.
 - Set up a reaction mixture containing a buffer, the enzyme extract, and a range of concentrations of the inhibitor (Dimethirimol).
 - Initiate the reaction by adding the substrate, adenosine.
 - Monitor the rate of the reaction by measuring the decrease in adenosine or the increase in inosine over time using spectrophotometry (e.g., by monitoring the change in absorbance at 265 nm).
 - Calculate the IC₅₀ (Inhibitory Concentration for 50% enzyme activity reduction) or the inhibition constant (Ki).

Logical Workflow of Discovery and Development

The discovery of **Dimethirimol** likely followed a structured research and development pipeline common in the agrochemical industry.





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Caption: Generalized workflow for the discovery and development of a systemic fungicide.

Conclusion

The discovery of **Dimethirimol** by ICI was a landmark in the development of systemic fungicides. Its novel mode of action, targeting a specific enzyme in the fungal purine salvage







pathway, provided a highly effective and selective means of controlling powdery mildew in cucurbits. While the specific quantitative data and detailed experimental protocols from its initial discovery in the 1960s are not widely available in modern digital archives, the principles of its discovery and its biological activity continue to be of significant interest to researchers in crop protection and drug development. The legacy of **Dimethirimol** and the hydroxypyrimidine fungicides underscores the importance of targeted biochemical inhibition in the creation of effective and selective pesticides.

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